

# Technical Guide: Spectroscopic Properties of 4-Hydroxyretinal Isomers

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## Compound of Interest

Compound Name: 4-Hydroxyretinal

CAS No.: 18344-42-8

Cat. No.: B015971

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## Executive Summary & Core Directive

**Objective:** To provide a rigorous, self-validating technical guide on the spectroscopic characterization of **4-hydroxyretinal** isomers. This document serves researchers in photobiology and drug development, focusing on the distinct spectral signatures arising from the C4-hydroxyl substitution on the

-ionone ring.

**Significance:** **4-Hydroxyretinal** is a rare visual chromophore, most notably identified as the A3 pigment in the bioluminescent firefly squid, *Watasenia scintillans*. Unlike the common A1 (retinal) or A2 (3,4-dehydroretinal) chromophores, the 4-hydroxy derivative introduces a chiral center at position 4 and exhibits unique solvatochromic and protein-binding properties. Its detection is critical in metabolic profiling of retinoid oxidation pathways (via CYP26 enzymes).

## Structural & Synthetic Context

Before spectroscopic analysis, one must establish the structural identity. **4-Hydroxyretinal** exists in multiple isomeric forms, primarily all-trans and 11-cis. The introduction of the hydroxyl group at C4 creates a chiral center, resulting in (4R) and (4S) enantiomers.

## Synthesis & Preparation[1][2][3][4]

- **Natural Source:** Extraction from *Watasenia scintillans* retinas (requires dim red light,

nm).

- Chemical Synthesis: Manganese dioxide (

) oxidation of retinal often yields 4-oxoretinal, which can be reduced stereoselectively. A more precise route involves allylic oxidation using selenium dioxide (

) or specific enzymatic hydroxylation.

## UV-Visible Absorption Spectroscopy

UV-Vis spectroscopy is the primary tool for quantitation and isomeric differentiation. The 4-hydroxyl group is allylic but does not extend the

-conjugation length of the polyene chain significantly compared to retinal. However, it alters the electronic environment of the ring.

### Absorption Maxima ( )

The absorption maximum of **4-hydroxyretinal** is hypsochromically shifted (blue-shifted) relative to retinal in both solution and protein-bound states.

Table 1: Comparative Absorption Maxima of Retinal Analogs

Chromophore	Solvent/Matrix	(nm)	Extinction Coefficient ( )	Notes
All-trans-4-hydroxyretinal	Ethanol	376 - 378	~40,000 M cm	Slight blue shift vs Retinal (381 nm)
11-cis-4-hydroxyretinal	Ethanol	372 - 375	~25,000 M cm	cis-peak at ~254 nm is prominent
A3 Visual Pigment	Watasenia Opsin	470	N/A	Protein-bound Schiff Base
A1 Visual Pigment	Watasenia Opsin	484	N/A	Reference (Retinal-based)

## Solvatochromism & Environmental Sensitivity

**4-Hydroxyretinal** exhibits negative solvatochromism. In polar solvents (methanol, ethanol), hydrogen bonding with the C4-hydroxyl and the terminal aldehyde stabilizes the ground state more than the excited state, leading to a blue shift.

- Non-polar (Hexane):

nm (Fine structure often visible).

- Polar (Ethanol):

nm (Broad band, loss of fine structure).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the definitive structural proof, specifically distinguishing the 4-hydroxy derivative from 3-hydroxy or 4-oxo analogs.

## Key Chemical Shifts ( H & C )

The substitution at C4 dramatically shifts the local carbon resonance and the attached proton.

Table 2: Diagnostic NMR Shifts (in CDCl

, 500 MHz)

Position	Atom	(ppm) - Retinal	(ppm) - 4-OH Retinal	Diagnostic Feature
C4	C	33.2 (CH )	65.0 - 70.0 (CH-OH)	Major downfield shift due to oxygen
H4	H	1.4 - 1.6 (m)	4.00 - 4.10 (m)	Methine proton adjacent to OH
H15	H	10.1 (d)	10.1 (d)	Aldehyde proton (unchanged)
C13-Me	C	12.9 (trans) / 21.0 (cis)	Unchanged	Distinguishes 11-cis vs all-trans
H11	H	7.15 (dd)	Unchanged	Olefinic coupling confirms isomer

## Stereochemical Determination

To determine the absolute configuration (4R vs 4S), one typically employs Mosher's method (esterification with MTPA chloride) or Circular Dichroism (CD).

- CD Spectrum: The chiral center at C4 induces a Cotton effect in the UV region (300-400 nm), which is absent in achiral retinal.

## Vibrational Spectroscopy (IR & Raman)

Vibrational modes confirm the functional groups and the integrity of the polyene chain.

- O-H Stretch: Broad band at 3400–3600 cm

(distinctive from retinal).

- C=O Stretch: Strong band at 1660–1670 cm  
(conjugated aldehyde).
- C=C Polyene Stretch: 1570–1580 cm  
(Ethylenic stretch).
- Fingerprint Region: The C-O stretch at C4 appears around 1050–1100 cm

## Experimental Protocols

### Protocol A: Spectroscopic Sample Preparation

Validation: This protocol minimizes photo-isomerization and oxidation, ensuring spectral fidelity.

- Environment: All steps must be performed under dim red light ( nm) or amber LED safelights.
- Solvent Prep: Use HPLC-grade Ethanol or Hexane. Dry over 3Å molecular sieves to prevent water interference in IR.
- Dissolution:
  - Weigh ~1 mg of **4-hydroxyretinal** isomer.
  - Dissolve in 1 mL of solvent (Stock Concentration ~3.5 mM).
  - Dilute 1:100 for UV-Vis (Target Absorbance 0.3 - 0.8 AU).
- Measurement:
  - Scan range: 200 nm to 600 nm.
  - Baseline correction: Use pure solvent blank.
  - Self-Check: If

shifts >5 nm or a peak appears at 290 nm (retinol/oxidation), discard sample.

## Protocol B: Isomer Differentiation Workflow

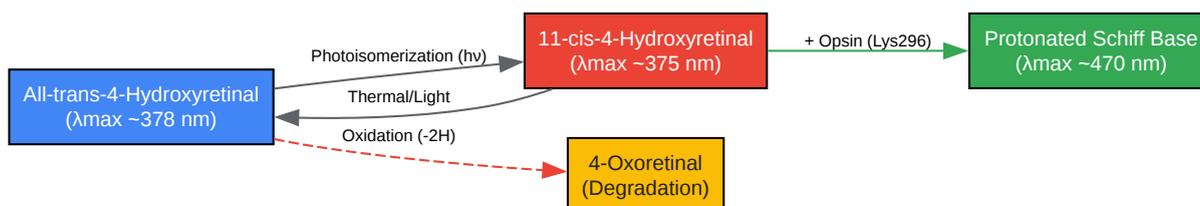
Logic: Distinguishing 11-cis from all-trans requires combining UV-Vis ratios with NMR.

- UV-Vis Ratio Check: Calculate Ratio
  - 
  - If  
  
Likely all-trans.
  - If  
  
Likely cis isomer (cis-peak).
- NMR Verification:
  - Focus on C13-Methyl region (1.8 - 2.2 ppm in  
  
H, ~13 vs 21 ppm in  
  
C).
  - 11-cis C13-Me is downfield shifted due to steric compression.

## Visualization of Pathways & Workflow[3]

### Diagram 1: Isomerization & Equilibrium

This diagram illustrates the relationship between the isomers and the degradation pathways relevant to spectroscopy.

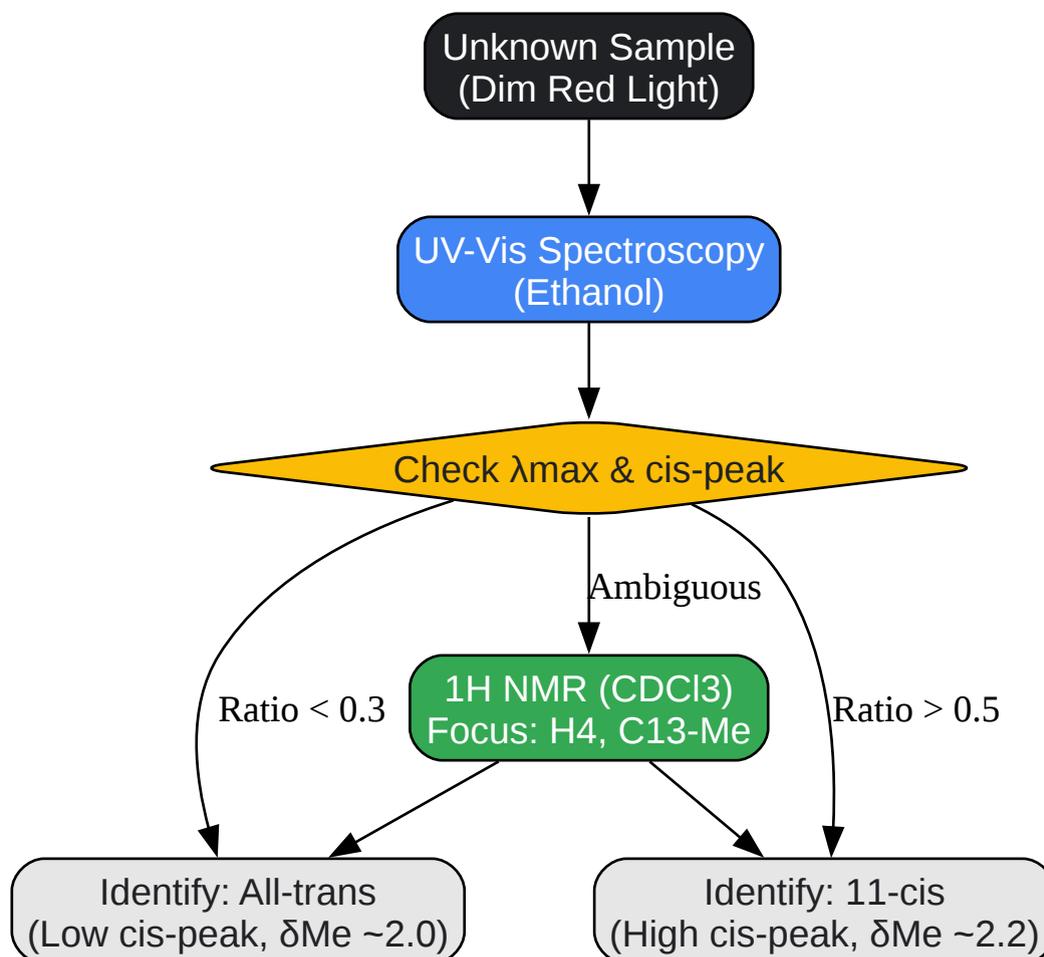


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Caption: Photoisomerization equilibrium and protein binding pathway of **4-hydroxyretinal**.

## Diagram 2: Experimental Characterization Workflow

A logical flow for identifying the specific isomer from an unknown sample.



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Caption: Step-by-step decision tree for spectroscopic identification of **4-hydroxyretinal** isomers.

## References

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